

(E,E)-tetradeca-9,11-dienyl acetate CAS number and nomenclature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E,E)-tetradeca-9,11-dienyl acetate

Cat. No.: B013425

[Get Quote](#)

In-Depth Technical Guide: (E,E)-tetradeca-9,11-dienyl acetate

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, biological role, and analytical methodologies associated with **(E,E)-tetradeca-9,11-dienyl acetate**, a significant semiochemical in the field of chemical ecology.

Chemical Identity and Nomenclature

(E,E)-tetradeca-9,11-dienyl acetate is a fatty acid ester that functions as a sex pheromone for various insect species, most notably the light brown apple moth (*Epiphyas postvittana*).^[1] Its chemical structure and nomenclature are fundamental to its synthesis and biological activity.

CAS Number: 54664-98-1^[2]

IUPAC Name: [(9E,11E)-tetradeca-9,11-dienyl] acetate^[2]

Synonyms: (E,E)-9,11-Tetradecadien-1-yl acetate, (9E,11E)-Tetradecadien-1-ol acetate, LBAM sex pheromone.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **(E,E)-tetradeca-9,11-dienyl acetate** is presented below. This data is crucial for its identification, purification, and formulation.

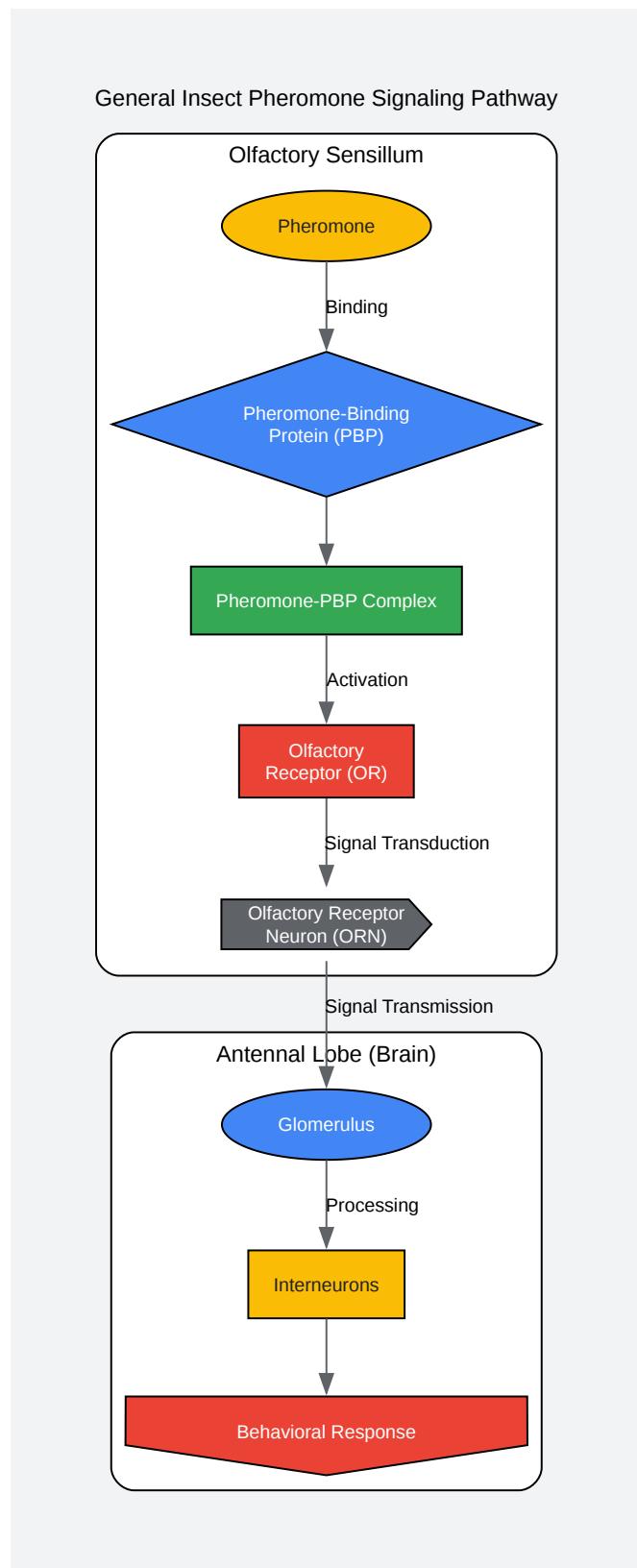
Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₈ O ₂	[2]
Molecular Weight	252.39 g/mol	[2]
Physical State	Colorless to pale yellow liquid	[3]
logP (Octanol-Water)	5.4	[2]
Kovats Retention Index	1810 (Standard non-polar column)	[2]
Boiling Point	318 °C (Predicted)	[4]
Water Solubility	0.143 mg/L at 20°C (for a similar isomer)	[4]
Density	0.8893 kg/L at 20°C (for a similar isomer)	[4]
Vapor Pressure	0.18 Pa at 20°C (for a similar isomer)	[4]

Biological Significance and Signaling Pathway

(E,E)-tetradeca-9,11-dienyl acetate is a critical component of the female-emitted sex pheromone plume that attracts males for mating in several moth species.[1] The perception of this pheromone by the male moth is a highly sensitive and specific process that occurs in the antennae and initiates a signal transduction cascade, ultimately leading to a behavioral response (attraction to the female).

The general mechanism of insect pheromone reception involves several key steps, as illustrated in the signaling pathway diagram below. Pheromone molecules enter the pores of the olfactory sensilla on the male's antennae and are bound by pheromone-binding proteins

(PBPs). These PBPs transport the hydrophobic pheromone molecules across the aqueous sensillar lymph to the olfactory receptors (ORs) located on the dendritic membrane of olfactory receptor neurons (ORNs). The binding of the pheromone to the OR triggers the opening of an ion channel, leading to the depolarization of the neuron and the generation of an action potential. This signal is then transmitted to the antennal lobe of the brain for processing.



[Click to download full resolution via product page](#)

Caption: General Insect Pheromone Signaling Pathway.

Experimental Protocols

Chemical Synthesis

The synthesis of **(E,E)-tetradeca-9,11-dienyl acetate** can be achieved through various stereoselective routes. One common approach involves the use of Wittig or Horner-Wadsworth-Emmons reactions to construct the conjugated diene system with the desired (E,E) stereochemistry. A generalized synthetic workflow is presented below.



[Click to download full resolution via product page](#)

Caption: Generalized Synthesis Workflow.

A detailed experimental protocol, adapted from the literature, is as follows:

Step 1: Synthesis of the Intermediate Alcohol, (E,E)-tetradeca-9,11-dien-1-ol

A common synthetic strategy involves the coupling of an 8-carbon fragment with a 6-carbon fragment. For instance, the Wittig reaction between a C8 phosphonium ylide and a C6 aldehyde can be employed. The resulting alkene is then typically subjected to conditions that favor the formation of the conjugated diene.

Step 2: Acetylation of the Alcohol

The (E,E)-tetradeca-9,11-dien-1-ol is then acetylated to yield the final product. This is typically achieved by reacting the alcohol with acetyl chloride or acetic anhydride in the presence of a base such as pyridine or triethylamine.

Step 3: Purification

The crude product is purified using column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate. The purity of the final product is confirmed by Gas Chromatography (GC) and its identity is verified by Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Biotechnological Production

Recent advancements have explored the bioproduction of insect pheromones in engineered microorganisms, such as the yeast *Saccharomyces cerevisiae*.^[5] This approach offers a potentially more sustainable and cost-effective alternative to chemical synthesis. The biosynthetic pathway involves the heterologous expression of genes encoding for desaturases, fatty acyl reductases, and acetyltransferases to convert fatty acid precursors into the final pheromone product.^[5]

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is the primary technique for the identification and quantification of **(E,E)-tetradeca-9,11-dienyl acetate**. The retention time on a specific GC column and the mass spectrum provide a unique fingerprint for the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the structure and stereochemistry of the synthesized pheromone. The chemical shifts and coupling constants of the protons and carbons in the molecule provide detailed structural information.

Conclusion

(E,E)-tetradeca-9,11-dienyl acetate is a vital semiochemical with significant applications in pest management through strategies like mating disruption and monitoring. A thorough understanding of its chemical properties, synthesis, and biological function is essential for its effective and sustainable use. The development of biotechnological production methods holds promise for making this and other pheromones more accessible for environmentally friendly pest control.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Semiochemical compound: (E,E)-9,11-Tetradecadienyl acetate | C16H28O2 [pherobase.com]
- 2. (E,E)-tetradeca-9,11-dienyl acetate | C16H28O2 | CID 6115849 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (E,E)-tetradeca-9,11-dienyl acetate [sitem.herts.ac.uk]
- 4. 9Z,12E-Tetradecadienylacetate Identity, Physico-Chemical Properties ,Methods of Analysis - Kunming Biohome Technology Co. Ltd. [biohometech.com]
- 5. Bioproduction of (Z,E)-9,12-tetradecadienyl acetate (ZETA), the major pheromone component of *Plodia*, *Ephestia*, and *Spodoptera* species in yeast - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(E,E)-tetradeca-9,11-dienyl acetate CAS number and nomenclature]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b013425#e-e-tetradeca-9-11-dienyl-acetate-cas-number-and-nomenclature>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com